

# Norplicacetin: A Technical Review of a Nucleoside Antibiotic

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## Compound of Interest

Compound Name: **Norplicacetin**

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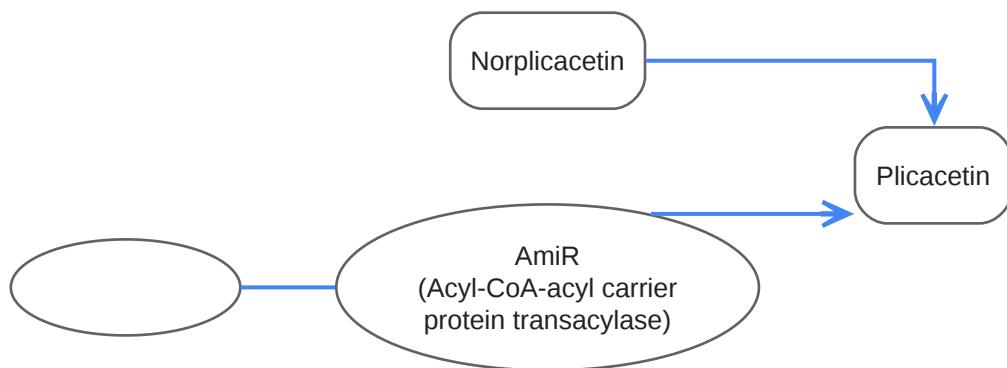
## Introduction

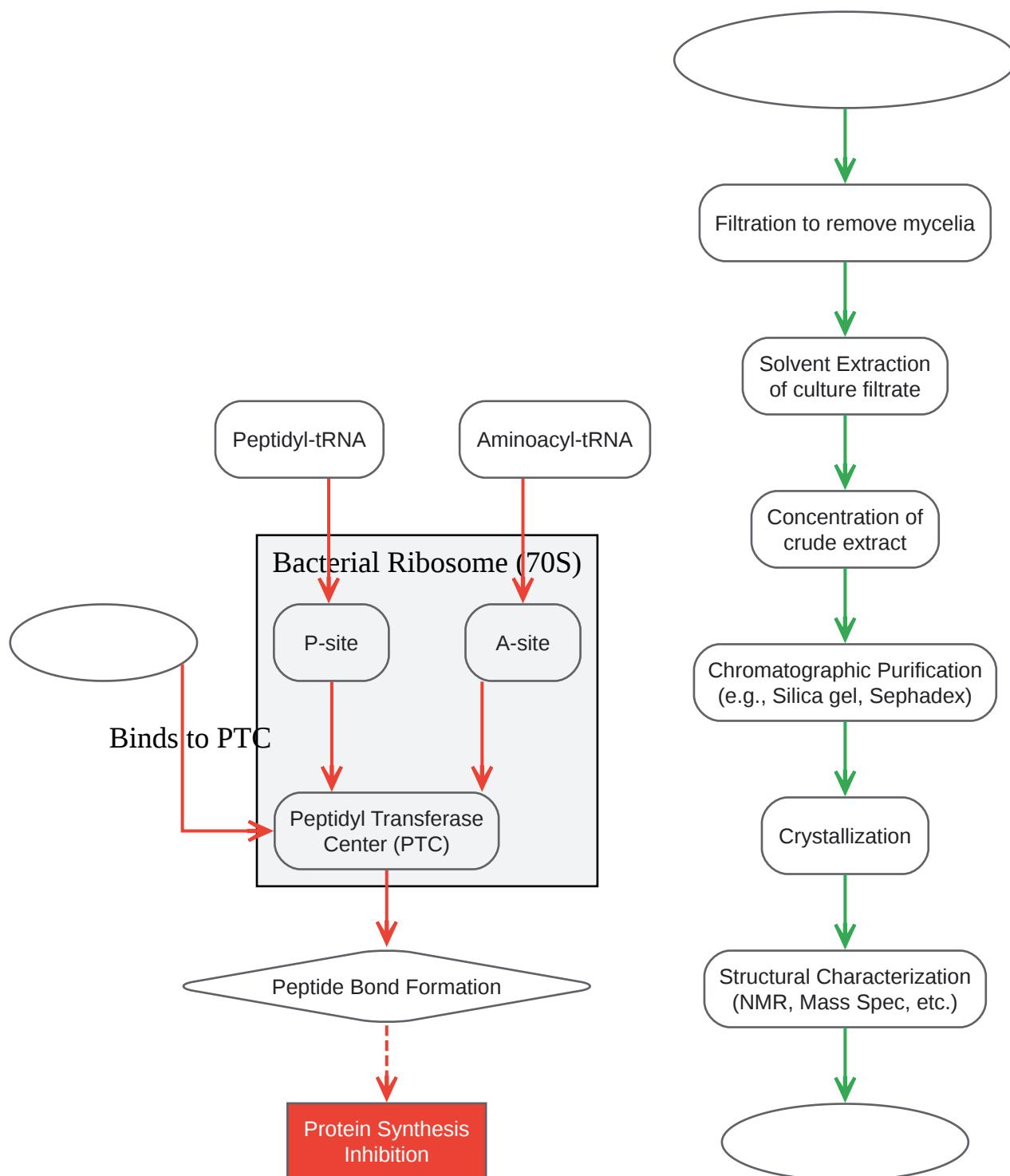
**Norplicacetin** is a naturally occurring nucleoside antibiotic belonging to the disaccharide pyrimidine class. First isolated from the fermentation broth of *Streptomyces plicatus*, it is a close structural analog of amicetin, bamicetin, and plicacetin.<sup>[1][2][3]</sup> As a member of the amicetin group of antibiotics, **norplicacetin** is of interest for its potential antimicrobial properties. This technical guide provides a comprehensive overview of the available scientific literature on **norplicacetin**, with a focus on its biosynthesis, mechanism of action, and physicochemical properties.

## Biosynthesis of Norplicacetin

The biosynthesis of **norplicacetin** is intricately linked to that of its more complex analog, amicetin. Genetic studies of the amicetin (ami) biosynthesis gene cluster in *Streptomyces vinaceusdrappus* have revealed the pathway for **norplicacetin** formation. The inactivation of the amiR gene, which encodes an acyl-CoA-acyl carrier protein transacylase, results in the accumulation of **norplicacetin**.<sup>[4]</sup> This indicates that the AmiR enzyme is responsible for the final step in the biosynthesis of plicacetin, which involves the attachment of a terminal methylserine moiety to **norplicacetin**. The biosynthetic pathway of **norplicacetin**, therefore, represents a penultimate step in the formation of more complex amicetin-group antibiotics.

The following diagram illustrates the final step in the biosynthesis of plicacetin from **norplicacetin**, as elucidated from studies of the amicetin biosynthetic pathway.





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## References

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